

Technical Monograph: Decarboxamide Meprobamate (CAS 1471-56-3)

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-2-methylpentyl carbamate
CAS No.: 1471-56-3
Cat. No.: B170035

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Critical Quality Attributes and Analytical Control Strategies in Carbamate Therapeutics

Executive Summary

In the development and quality control of centrally acting muscle relaxants, specifically Carisoprodol and its active metabolite Meprobamate, the isolation and quantification of impurities are paramount for regulatory compliance (ICH Q3A/B). CAS 1471-56-3, chemically known as Decarboxamide Meprobamate (or 2-hydroxymethyl-2-methylpentyl carbamate), represents a critical process-related impurity and degradation product.^[1]

This guide provides a comprehensive technical analysis of Decarboxamide Meprobamate.^[1] Unlike standard datasheets, this document focuses on the causality of its formation, the challenges in its detection due to weak chromophores, and validated protocols for its control in pharmaceutical matrices.

Chemical & Physical Profile

Decarboxamide Meprobamate is the monocarbamate derivative of the diol precursor used to synthesize Meprobamate. Structurally, it lacks one of the two carbamate groups found in Meprobamate, leaving a free primary hydroxyl group. This structural difference significantly alters its polarity and solubility compared to the Active Pharmaceutical Ingredient (API).

Table 1: Physicochemical Specifications

Property	Specification	Technical Insight
Common Name	Decarboxamide Meprobamate	Also known as Carisoprodol Related Compound A (USP). [1][2]
IUPAC Name	2-(hydroxymethyl)-2-methylpentyl carbamate	Highlights the single carbamate functionality.
Molecular Formula	C ₈ H ₁₇ NO ₃	Molecular Weight: 175.23 g/mol .[1][3]
Physical State	White Crystalline Solid	Melting Point: 52–56°C.
Solubility	Methanol, Chloroform, DMSO	Higher polarity than Meprobamate due to the free -OH group.
LogP	~0.7 - 1.0	Moderately lipophilic; elutes earlier than Meprobamate in Reverse Phase (RP) HPLC.
Chromophore	Weak / Negligible	Critical: Lacks conjugated π -systems. UV detection requires low wavelengths (<210 nm).[2]

Mechanistic Origins: Synthesis & Degradation

Understanding the origin of CAS 1471-56-3 is essential for process optimization. It arises through two distinct pathways: Incomplete Synthesis (Process Impurity) and Hydrolytic Degradation (Stability Impurity).

The Synthetic Pathway (Process Impurity)

Meprobamate is synthesized by carbamoylation of 2-methyl-2-propyl-1,3-propanediol.[4][5]

- Step 1: The diol reacts with phosgene and ammonia (or urethane) to form the monocarbamate (Decarboxamide Meprobamate).
- Step 2: The monocarbamate reacts further to form the dicarbamate (Meprobamate).
- Control Point: If the reaction is terminated prematurely or stoichiometry is insufficient, residual CAS 1471-56-3 remains in the final product.

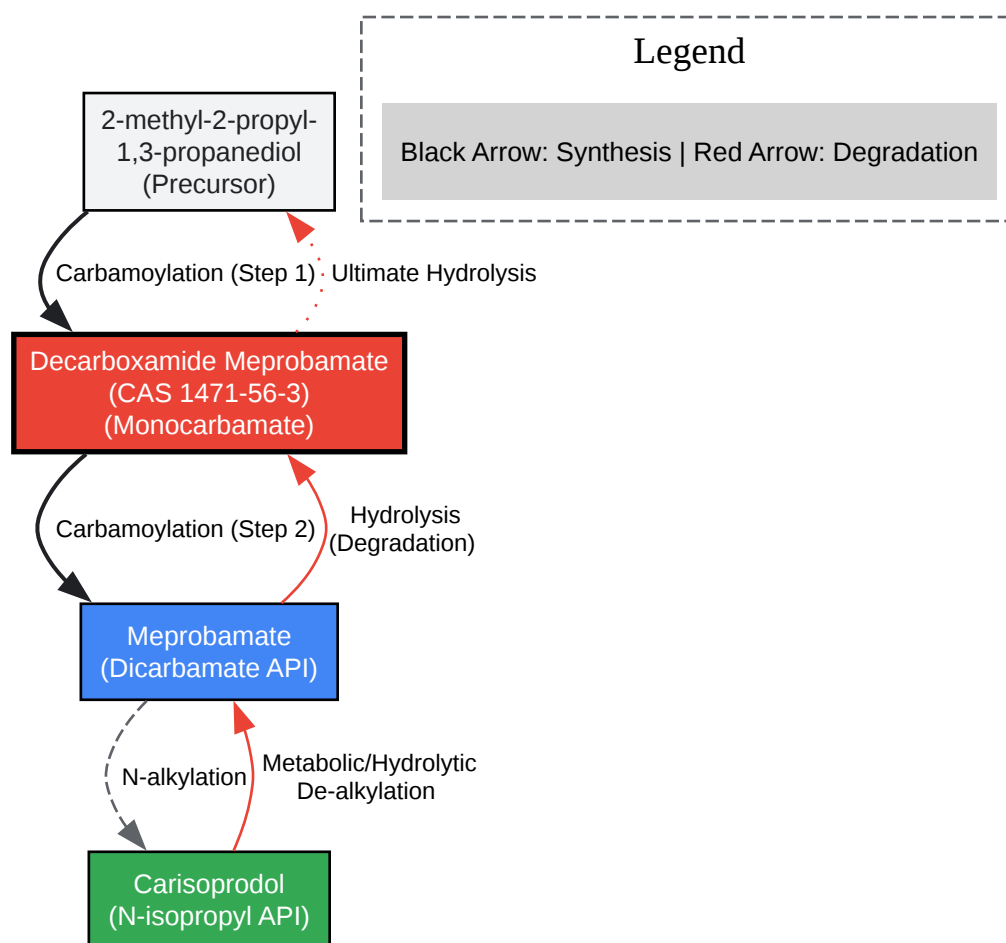
The Degradation Pathway (Stability Impurity)

Under acidic or basic stress, the carbamate ester linkages in Carisoprodol and Meprobamate are susceptible to hydrolysis.

- Carisoprodol Degradation: Hydrolysis of the isopropylcarbamate group yields Meprobamate, which can further hydrolyze to Decarboxamide Meprobamate.
- Direct Hydrolysis: Loss of the carbamate group yields the parent diol.

Visualization: Formation & Degradation Pathways

The following diagram illustrates the kinetic relationship between the precursor diol, the monocarbamate impurity (CAS 1471-56-3), and the APIs.



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Figure 1: Synthetic and degradation pathways linking CAS 1471-56-3 to Meprobamate and Carisoprodol.

Analytical Methodologies

Detecting CAS 1471-56-3 is challenging due to its lack of a strong UV chromophore. Standard UV detection at 254 nm is ineffective.

Method Selection Strategy

- HPLC-UV (Low Wavelength): Feasible at 200–210 nm but susceptible to baseline noise and solvent interference.
- HPLC-RI (Refractive Index): Universal detection, ideal for high-concentration assays but lacks sensitivity for trace impurity analysis (<0.1%).

- LC-MS (Mass Spectrometry): The gold standard for trace quantification (sensitivity < 1 ppm).

Validated Protocol: RP-HPLC (USP Aligned)

This protocol is adapted for the separation of Carisoprodol, Meprobamate, and Decarboxamide Meprobamate.

System Parameters:

- Column: C18 or C8 (e.g., Zorbax Eclipse XDB-C8), 250 mm x 4.6 mm, 5 μ m.[\[6\]](#)
 - Why: C8 provides adequate retention without excessive tailing for the polar monocarbamate.
- Mobile Phase:
 - Solvent A: Water (Milli-Q)
 - Solvent B: Acetonitrile[\[7\]](#)
 - Mode: Isocratic (60:40 Water:ACN) or Gradient.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 200 nm.[\[2\]](#)
- Temperature: 25°C - 30°C.

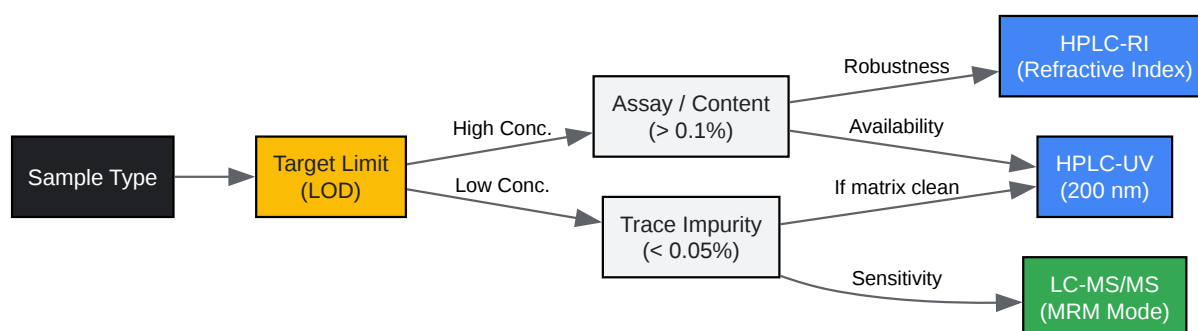
Procedure:

- Standard Preparation: Dissolve 10 mg of CAS 1471-56-3 Reference Standard in Methanol. Dilute to 0.1 mg/mL with mobile phase.
- System Suitability: Inject the standard.
 - Requirement: Tailing factor < 2.0; RSD < 2.0%.
- Retention Logic:

- Decarboxamide Meprobamate: Elutes first (Most polar, free -OH).
- Meprobamate: Elutes second.
- Carisoprodol: Elutes last (Most lipophilic).

Analytical Decision Matrix

The following logic tree guides the selection of the analytical technique based on the required limit of detection (LOD).



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Figure 2: Analytical method selection based on detection limits and sample matrix.

Pharmacological & Safety Context

While primarily an impurity, the biological activity of CAS 1471-56-3 is relevant for safety assessments in New Drug Applications (NDA).

Structure-Activity Relationship (SAR)

- Meprobamate (Parent): Binds to GABA_A receptors, enhancing chloride ion influx (sedative/anxiolytic).^{[8][9]}
- Decarboxamide Meprobamate: The loss of one carbamate group significantly reduces its affinity for the GABA_A receptor. It is generally considered to have significantly lower potency than Meprobamate.

- Toxicity: Acute toxicity is lower than the parent compound, but as a carbamate derivative, it must be controlled to prevent cumulative toxicity or unknown off-target effects.

Regulatory Limits

- USP Limit: For Carisoprodol tablets, "Carisoprodol Related Compound A" is typically limited to NMT (Not More Than) 0.5% - 1.0% depending on the specific monograph revision.
- ICH Q3B(R2): Impurities > 0.1% must be identified and qualified.

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